An In-depth Technical Guide to Triisostearyl Citrate: Source and Manufacturing

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Compound of Interest

Compound Name:	*Triisostearyl citrate*
CAS No.:	*113431-54-2*
Cat. No.:	*B053467*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Triisostearyl citrate**, a versatile triester extensively utilized in the cosmetic and pharmaceutical industries. The document details its constituent raw materials, their sourcing, and the complete manufacturing process from precursor synthesis to the final product. Detailed experimental protocols, quantitative data, and process visualizations are included to support research, development, and formulation activities.

Introduction to Triisostearyl Citrate

Triisostearyl citrate is the triester of isostearyl alcohol and citric acid.[1] It is a high molecular weight ester valued for its unique emollient properties, imparting a rich, non-greasy feel to topical formulations. Its branched-chain structure contributes to a low freezing point and high viscosity, making it an excellent film-former, pigment dispersant, and solvent for various active ingredients and UV filters.[1] These characteristics make it a preferred ingredient in skincare, color cosmetics, and sun care products.

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Raw Material Sourcing and Synthesis

The synthesis of **Triisostearyl citrate** relies on two primary raw materials: citric acid and isostearyl alcohol. The sourcing and manufacturing of these precursors are critical to the quality and properties of the final ester.

Citric Acid

Citric acid (2-hydroxypropane-1,2,3-tricarboxylic acid) is a weak organic acid naturally found in citrus fruits.[1] For industrial-scale production, a biotechnological fermentation process is employed.

Manufacturing Process: Fungal Fermentation

The dominant method for industrial citric acid production is the submerged fermentation of carbohydrate feedstocks by the fungus Aspergillus niger.

Experimental Protocol: Citric Acid Fermentation

- Strain Selection and Inoculum Preparation: A high-yield strain of Aspergillus niger is selected. A spore suspension is prepared and used to inoculate a seed fermenter containing a sterile nutrient medium.
- Fermentation Medium: The production fermenter is filled with a sterilized medium typically composed of a carbon source (e.g., sucrose or glucose syrup), a nitrogen source (e.g., ammonium nitrate), and various mineral salts. The pH of the medium is adjusted to an acidic range, often between 2 and 3, to inhibit the formation of unwanted byproducts like oxalic acid.
- Fermentation Conditions: The fermentation is carried out under aerobic conditions with constant agitation and sparging of sterile air. The temperature is maintained at approximately 30°C. The fermentation process can take several days, during which the fungus metabolizes the sugar to produce citric acid.
- Downstream Processing:

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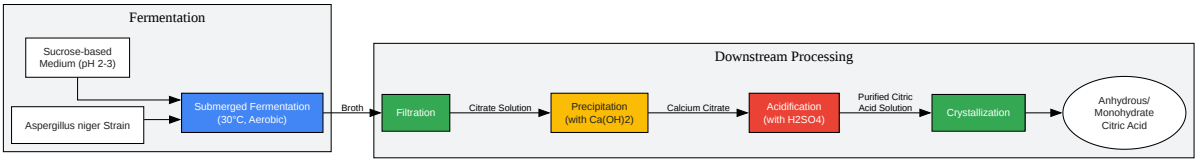
- Filtration: The fungal biomass (mycelium) is separated from the fermentation broth by filtration.
- Purification: The citric acid-rich broth is then purified. This typically involves precipitation of citric acid as calcium citrate by the addition of calcium hydroxide (slaked lime). The calcium citrate salt is then treated with sulfuric acid to precipitate calcium sulfate (gypsum), leaving behind a purified citric acid solution.
- Crystallization: The purified citric acid solution is concentrated by evaporation, leading to the crystallization of anhydrous or monohydrate citric acid. The crystals are then centrifuged and dried.

Logical Relationship: Citric Acid Production Workflow



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Workflow for the industrial production of citric acid.

Isostearyl Alcohol

Isostearyl alcohol is a branched-chain C18 fatty alcohol. Its branched nature is responsible for the unique tactile properties and low melting point of its esters. It is typically produced from the dimerization of oleic acid followed by hydrogenation.

Manufacturing Process: Hydrogenation of Isostearic Acid

Isostearyl alcohol is synthesized via the catalytic hydrogenation of isostearic acid.

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Experimental Protocol: Isostearyl Alcohol Synthesis

- Raw Material: The process starts with isostearic acid, which is often derived from vegetable oils like soybean or coconut oil.
- Catalyst: A metal catalyst, such as a copper-chromium catalyst, is used to facilitate the hydrogenation reaction.
- Reaction Conditions: Isostearic acid and the catalyst are charged into a high-pressure reactor. The mixture is heated to a high temperature (e.g., 275°C) under a high pressure of hydrogen gas (e.g., 150 kg/cm ^{2}).
- Reaction Monitoring: The reaction is monitored until the desired degree of hydrogenation is achieved, which can take several hours.
- Purification:
  - Catalyst Removal: After the reaction, the mixture is cooled, and the catalyst is removed by filtration.
  - Distillation: The crude isostearyl alcohol is then purified by vacuum distillation to separate it from any unreacted starting material and byproducts. The final product is a clear, colorless liquid or a waxy solid.

Manufacturing of **Triisostearyl Citrate**

Triisostearyl citrate is synthesized through the direct esterification of citric acid with isostearyl alcohol. This reaction is a type of Fischer esterification.

Chemical Reaction

The overall reaction involves one molecule of citric acid reacting with three molecules of isostearyl alcohol to form one molecule of **Triisostearyl citrate** and three molecules of water.

Citric Acid + 3 Isostearyl Alcohol ⇌ **Triisostearyl Citrate** + 3 H_2O

Manufacturing Process

The industrial synthesis of **Triisostearyl citrate** is typically carried out in a batch reactor.

Experimental Protocol: Synthesis of **Triisostearyl Citrate**

- Reactant Charging: A thermostated reactor equipped with a magnetic stirrer and a reflux condenser with a water separator (e.g., Dean-Stark apparatus) is charged with citric acid and a molar excess of isostearyl alcohol (e.g., a 1:3.3 molar ratio of citric acid to isostearyl alcohol).
- Catalyst Addition: An acid catalyst, such as p-toluenesulfonic acid or a strong acid ion-exchange resin, is added to the reaction mixture. In some cases, the reaction can be driven to completion without a catalyst at higher temperatures, which can be advantageous for producing a purer product.
- Reaction Conditions: The reaction mixture is heated to a temperature range of 120-180°C under reduced pressure (e.g., 20-40 mm Hg) with constant stirring. The reduced pressure aids in the removal of water, which drives the equilibrium towards the formation of the ester.
- Water Removal: The water produced during the esterification is continuously removed from the reaction mixture via the reflux condenser and water separator.
- Reaction Monitoring: The progress of the reaction is monitored by periodically taking samples and analyzing for the acid value. The reaction is considered complete when the acid value drops to a predetermined low level.
- Purification:
  - Neutralization: After the reaction is complete, the mixture is cooled, and the acid catalyst is neutralized with an alkaline solution (e.g., sodium carbonate solution).
  - Washing: The crude ester is washed several times with water to remove any remaining catalyst, unreacted citric acid, and salts.
  - Drying and Deodorization: The washed ester is then dried under vacuum to remove residual water. A deodorization step, often involving steam stripping under vacuum, may be employed to remove any volatile impurities.

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- Filtration: Finally, the purified **Triisostearyl citrate** is filtered to remove any particulate matter, resulting in a clear, viscous liquid.

Signaling Pathway: **Triisostearyl Citrate** Synthesis

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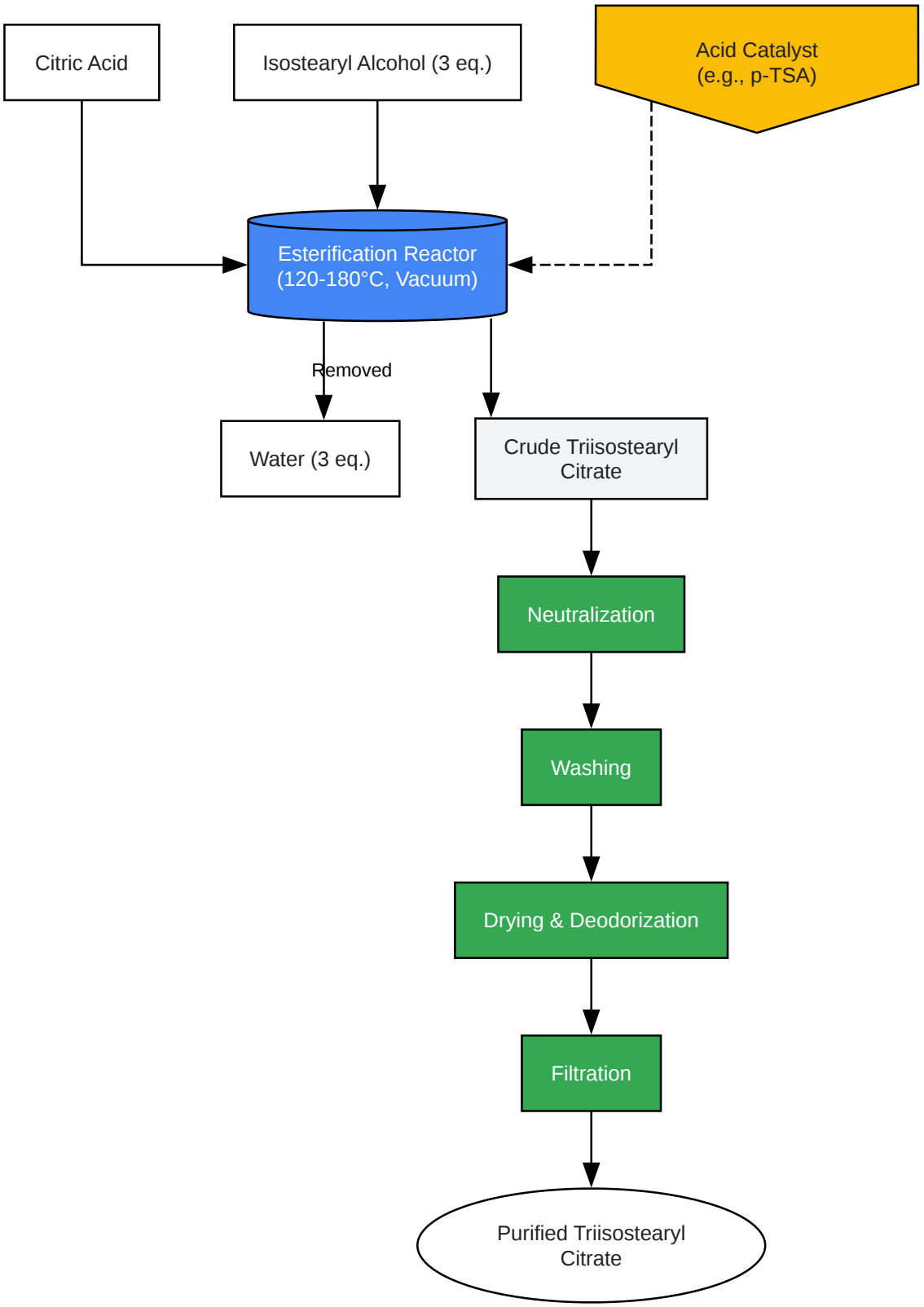

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The manufacturing process of **Triisostearyl Citrate**.

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Quantitative Data

The following tables summarize the key physical and chemical properties of **Triisostearyl citrate** and its precursors.

Table 1: Physical and Chemical Properties of **Triisostearyl Citrate**

Property	Value	Reference
CAS Number	113431-54-2	[2][3]
Molecular Formula	$C_{60}H_{116}O_7$	[3]
Molecular Weight	949.56 g/mol	[3]
Appearance	Clear, colorless to yellow liquid	[2][4]
Odor	Slightly characteristic, mild	[2][4]
Density	~0.9 g/cm³	
Specific Gravity	~1.01	[2]
Boiling Point	833.7 ± 32.0 °C at 760 mmHg	
Vapor Pressure	~0.1 mm Hg	[2]
Solubility	Insoluble in water; Soluble in most oils and esters	[2][4]
pH	4-6	[2]

Table 2: Properties of Raw Materials

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Property	Citric Acid (Anhydrous)	Isostearyl Alcohol
CAS Number	77-92-9	27458-93-1
Molecular Formula	$C_6H_8O_7$	$C_{18}H_{38}O$
Molecular Weight	192.12 g/mol	270.50 g/mol
Appearance	White crystalline solid	Colorless liquid or waxy solid
Melting Point	153 °C	~60 °C
Boiling Point	Decomposes at 175 °C	330-332 °C
Solubility in Water	Very soluble	Insoluble

Conclusion

Triisostearyl citrate is a synthetically derived ester with well-defined manufacturing processes for both its raw materials and the final product. The fermentation of carbohydrates by Aspergillus niger provides a reliable and scalable source of citric acid. The catalytic hydrogenation of isostearic acid yields the branched-chain isostearyl alcohol necessary for the desired emollient properties. The final esterification step, while a standard chemical transformation, requires careful control of reaction conditions and purification steps to yield a high-purity product suitable for demanding applications in the pharmaceutical and cosmetic fields. This guide provides the foundational technical knowledge for professionals working with or developing formulations containing **Triisostearyl citrate**.

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